

Isoliquiritin Apioside discovery and isolation

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Compound Focus: Isoliquiritin Apioside

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Pharmacological Mechanisms of Action

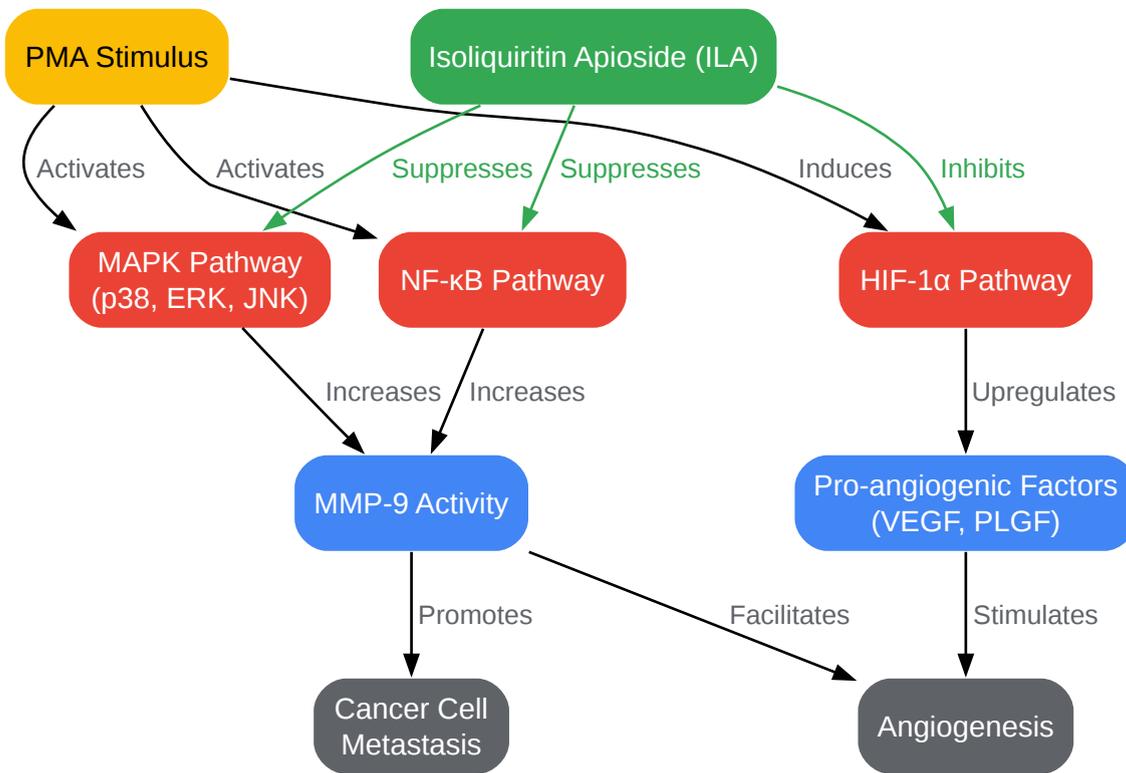
Isoliquiritin apioside exhibits its effects by targeting specific cellular pathways, particularly in the context of cancer and inflammation.

Anti-Metastatic and Anti-Angiogenic Effects

Research has shown that ILA can suppress the invasiveness and angiogenesis of cancer cells and endothelial cells without exhibiting cytotoxicity [1] [2]. The mechanism involves:

- **Inhibition of MMPs:** ILA significantly decreases PMA-induced increases in matrix metalloproteinase (MMP)-9 activity. MMPs are enzymes that break down the extracellular matrix, facilitating cancer cell invasion and metastasis [2].
- **Suppression of Signaling Pathways:** ILA suppresses the PMA-induced activation of the **MAPK** (p38, ERK, JNK) and **NF-κB** pathways. These pathways are crucial for cell proliferation, survival, and the production of metastatic and angiogenic factors [2].
- **Reduction of Pro-angiogenic Factors:** Under both normal and low-oxygen (hypoxia) conditions, ILA treatment reduces the production of key pro-angiogenic factors like VEGF and placental growth factor by impairing the **HIF-1α** pathway [2].

The following diagram illustrates the signaling pathways through which **Isoliquiritin apioside** exerts its anti-metastatic and anti-angiogenic effects.



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ILA inhibits PMA-induced activation of MAPK, NF-κB, and HIF-1α pathways, reducing metastasis and angiogenesis.

Protection Against Acute Lung Injury

A 2022 study revealed a different mechanism for ILA in treating intestinal ischemia/reperfusion-induced acute lung injury [3]. In this model, ILA blocked **Hif-1α-mediated ferroptosis**—an iron-dependent form of programmed cell death—in lung epithelial cells. By inhibiting the Hif-1α/HO-1 signaling pathway, ILA reduced lipid peroxidation and iron accumulation, thereby alleviating lung injury and inflammation [3].

Experimental Protocols

Sample Extraction from *Glycyrrhiza uralensis*

The following is a standard protocol for extracting ILA from licorice roots [4]:

- **Preparation:** Accurately weigh 1.0 g of powdered *Glycyrrhiza uralensis* root samples (passed through a 40-mesh sieve).
- **Extraction:** Place the powder in a 250 mL stoppered conical flask and add a specific volume of a Deep Eutectic Solvent (DES) with 30% water content. As a comparison, 70% ethanol can be used.
- **Ultrasonication:** Treat the mixture ultrasonically for 40 minutes (power 300 W, frequency 40 kHz).
- **Filtration:** After treatment, filter all extracts through a 0.45 µm nylon membrane before HPLC analysis.

HPLC Analytical Method for Rat Plasma

A validated HPLC method for the simultaneous quantification of ILA and related compounds in rat plasma is detailed below [5].

Parameter	Specification
Analytical Column	Diamonsil C18 (150 × 4.6 mm; 5 µm)
Mobile Phase	Water (0.1% phosphoric acid) : Acetonitrile (72:28, v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	360 nm (for ILA and Isoliquiritin); 276 nm (for internal standard, Wogonoside)
Injection Volume	20 µL
Linear Range	0.060–3.84 µg/mL (for ILA)
Lower Limit of Quantification (LLOQ)	0.060 µg/mL (for ILA)

Sample Preparation Steps [5]:

- Mix 200 µL of rat plasma with 20 µL of the internal standard (Wogonoside) working solution.
- Precipitate proteins by adding 500 µL of acetonitrile and vortexing for 3 minutes.
- Centrifuge the sample at 6,677 g for 5 minutes.

- Transfer the supernatant to a new tube and add 1,000 μL of chloroform to remove lipid-soluble impurities and excess acetonitrile.
- Vortex and centrifuge again. Inject 20 μL of the resulting aqueous phase for HPLC analysis.

Biosynthesis

While ILA has traditionally been obtained through plant extraction, recent research has made significant strides in understanding its biosynthesis. A key discovery is the apiosyltransferase enzyme **GuApiGT** from *Glycyrrhiza uralensis* [6]. This enzyme efficiently catalyzes the transfer of an apiose sugar from UDP-apiose to isoliquiritin, forming **isoliquiritin apioside**. This finding opens up the possibility of producing ILA through synthetic biology or enzymatic synthesis, providing a more sustainable and scalable alternative to traditional extraction [6].

Conclusion

Isoliquiritin apioside is a biologically active compound with a well-defined structure and promising pharmacological profile. Its mechanisms of action, particularly in inhibiting cancer metastasis and angiogenesis via MAPK, NF- κ B, and HIF-1 α pathways, and in protecting against lung injury via inhibition of ferroptosis, make it a compelling candidate for further drug development. Established protocols for its extraction, quantification, and activity assessment provide a solid foundation for ongoing and future research.

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References

1. | NF- κ B | MMP | p38 MAPK | TargetMol Isoliquiritin apioside [targetmol.com]
2. Isoliquiritin Apioside Suppresses in vitro Invasiveness and ... [pmc.ncbi.nlm.nih.gov]
3. Isoliquiritin apioside relieves intestinal ischemia ... [sciencedirect.com]

4. 3.4. Extraction Procedure [bio-protocol.org]

5. HPLC Method Determination of Isoliquiritin Apioside and ... [pmc.ncbi.nlm.nih.gov]

6. Insights into the missing apiosylation step in flavonoid ... [pmc.ncbi.nlm.nih.gov]

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